

# An In-depth Technical Guide to the Structure of N-Ethylnicotinamide

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## Compound of Interest

Compound Name: *N-Ethylnicotinamide*

Cat. No.: B150366

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This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and metabolic context of **N-Ethylnicotinamide**. The information is intended for researchers, scientists, and professionals in the field of drug development and life sciences.

## Chemical Structure and Identification

**N-Ethylnicotinamide**, a derivative of nicotinamide (a form of vitamin B3), is characterized by a pyridine ring substituted with an ethylamido group at the 3-position.

Chemical Formula:  $C_8H_{10}N_2O$ [\[1\]](#)

IUPAC Name: N-ethylpyridine-3-carboxamide[\[2\]](#)

SMILES String: CCNC(=O)C1=CN=CC=C1[\[2\]](#)

Synonyms: Nicotinic acid monoethylamide, N-Monoethylnicotinamide, N-Ethyl-3-pyridinecarboxamide[\[3\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **N-Ethylnicotinamide** is presented in the table below.

Property	Value	Reference
Molecular Weight	150.18 g/mol	[1]
Melting Point	57 °C	[4]
Boiling Point	146-147 °C at 3 Torr	[4]
Solubility	Slightly soluble in Chloroform and Methanol	

Note: An experimental pKa value for **N-Ethylnicotinamide** is not readily available in the reviewed literature.

## Spectroscopic Data

Detailed experimental spectroscopic data for **N-Ethylnicotinamide** is not available in a consolidated format in the public domain. However, techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectroscopy are standard methods for its structural confirmation. One source indicates that the ethyl group protons in  $^1\text{H}$  NMR typically appear in the range of  $\delta$  1.2–1.4 ppm.[1]

## Synthesis of N-Ethylnicotinamide

**N-Ethylnicotinamide** can be synthesized through several chemical routes. Below are detailed protocols for two common methods.

### Schotten-Baumann Reaction

This method involves the acylation of ethylamine with nicotinoyl chloride.

Experimental Protocol:

- **Reaction Setup:** In a suitable reaction vessel, dissolve nicotinoyl chloride (1.0 equivalent) in anhydrous dichloromethane under a nitrogen atmosphere.
- **Addition of Ethylamine:** Cool the solution to 0-5 °C using an ice bath. Slowly add ethylamine (1.2 equivalents) to the stirred solution.

- **Base Addition:** Add a 10% aqueous solution of sodium hydroxide to neutralize the hydrochloric acid formed during the reaction. The reaction is typically biphasic (dichloromethane/water).[\[1\]](#)
- **Reaction Monitoring:** Monitor the progress of the reaction using thin-layer chromatography (TLC) with a mobile phase of ethyl acetate:methanol (9:1).[\[1\]](#)
- **Work-up:** Once the reaction is complete, separate the organic layer. Wash the organic layer with water and then with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization to yield **N-Ethylnicotinamide**.[\[1\]](#)

## Acid-Catalyzed Condensation

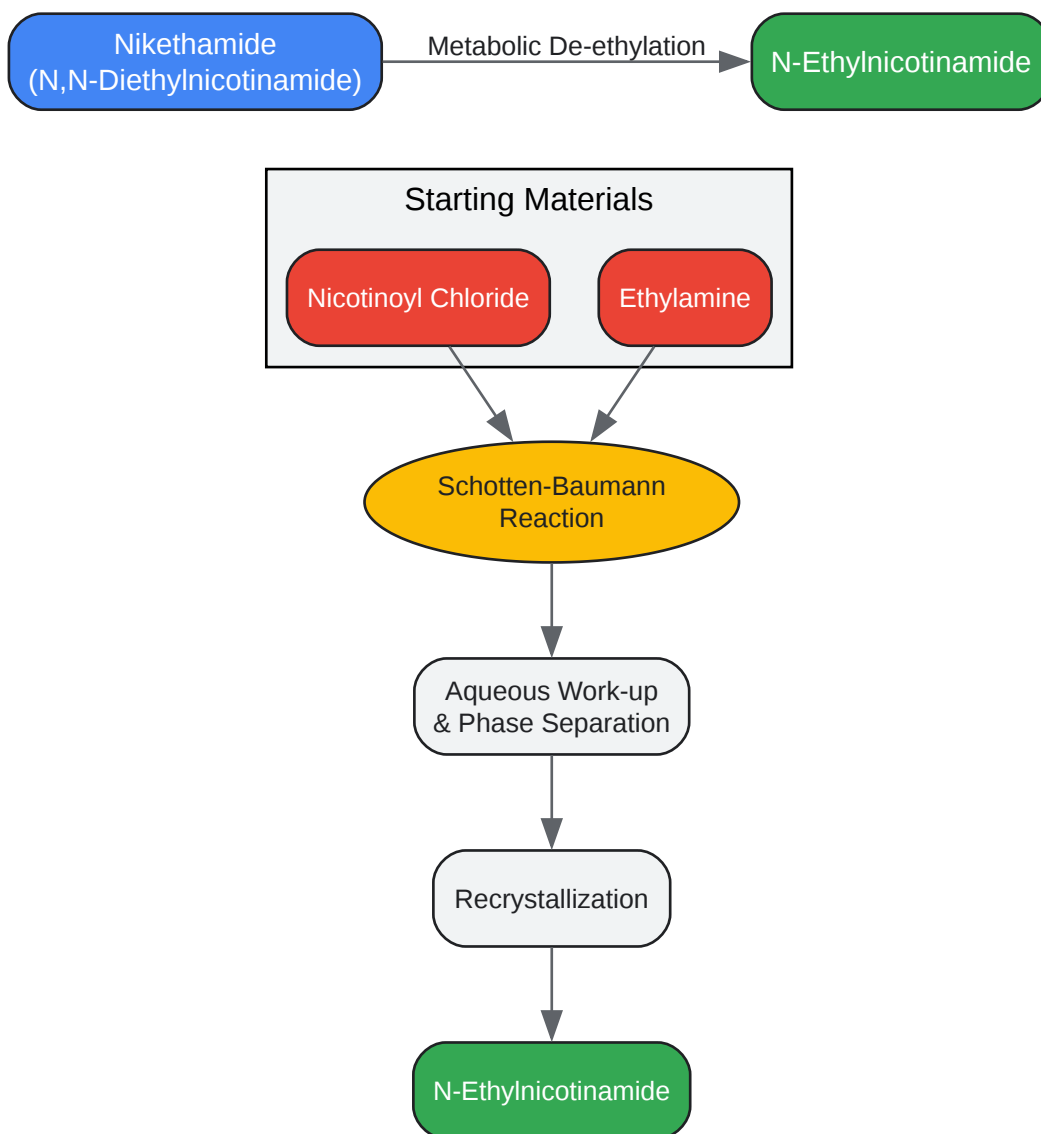
This method involves the direct condensation of nicotinic acid and ethylamine using an acid catalyst.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask, combine nicotinic acid (1.0 equivalent) and ethylamine (1.2 equivalents).
- **Catalyst Addition:** Add a sulfonic acid resin, such as Amberlyst-15, as the catalyst (5 wt%).[\[1\]](#)
- **Reaction Conditions:** Heat the reaction mixture to 120 °C and maintain for a specified period.
- **Work-up and Purification:** After the reaction is complete, the catalyst can be removed by filtration. The product, **N-Ethylnicotinamide**, can be purified from the reaction mixture, potentially through distillation or recrystallization.[\[1\]](#)

## Metabolic Pathway

**N-Ethylnicotinamide** is a known metabolite of the respiratory stimulant Nikethamide (N,N-Diethylnicotinamide).[\[1\]](#) The metabolic conversion involves the de-ethylation of Nikethamide.



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## References

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